

Application Note: Preparation and Stability of Trisodium Nitrilotriacetate (NTA) Stock Solutions

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Compound of Interest

Compound Name: *Trisodium Nitrilotriacetate*

Cat. No.: *B148209*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Trisodium Nitrilotriacetate (NTA), the trisodium salt of nitrilotriacetic acid, is a powerful aminopolycarboxylic acid chelating agent. In the laboratory, it is widely used to form stable complexes with metal ions, preventing their interference in chemical reactions, solubilizing metal salts, and in the purification of proteins, particularly those with polyhistidine tags (His-tags) in immobilized metal affinity chromatography (IMAC). The preparation of stable, accurate, and contaminant-free NTA stock solutions is critical for the reproducibility and success of these applications. This document provides detailed protocols for the preparation of Trisodium NTA stock solutions and guidelines for assessing their stability under various storage conditions.

Physicochemical Properties of Trisodium Nitrilotriacetate

Trisodium NTA is typically available as a white, crystalline powder. It is highly soluble in water, forming alkaline solutions.^{[1][2][3]} Key properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	$\text{C}_6\text{H}_6\text{NNa}_3\text{O}_6$	[1][3]
Molecular Weight	257.08 g/mol	[4][5]
Appearance	White crystalline powder	[1][3]
Water Solubility	457 g/L at 20°C	[6][7]
pH of Solution	~11 (for a 1% aqueous solution)	[8][9]
Decomposition Temp.	340°C	[8]

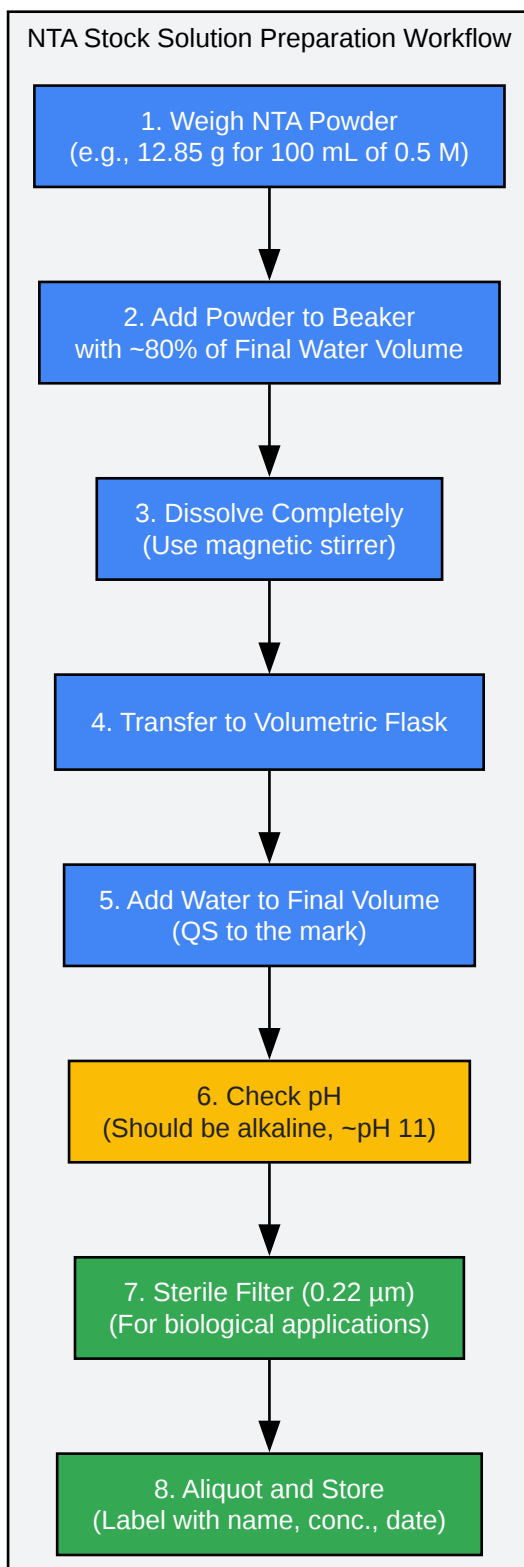
Protocol for Preparation of a 0.5 M NTA Stock Solution

This protocol describes the preparation of a 0.5 M stock solution of Trisodium NTA, a common concentration for laboratory use.

3.1 Materials and Equipment

- **Trisodium Nitrilotriacetate** powder (e.g., $\text{C}_6\text{H}_6\text{NNa}_3\text{O}_6$)
- High-purity, nuclease-free water
- Calibrated analytical balance
- Appropriate volumetric flask (e.g., 100 mL or 1 L)
- Beaker
- Magnetic stirrer and stir bar
- Calibrated pH meter
- Sterile filtration system (e.g., 0.22 μm pore size)
- Sterile storage bottles (glass or polypropylene)

3.2 Preparation Workflow

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Caption: Workflow for preparing a sterile NTA stock solution.

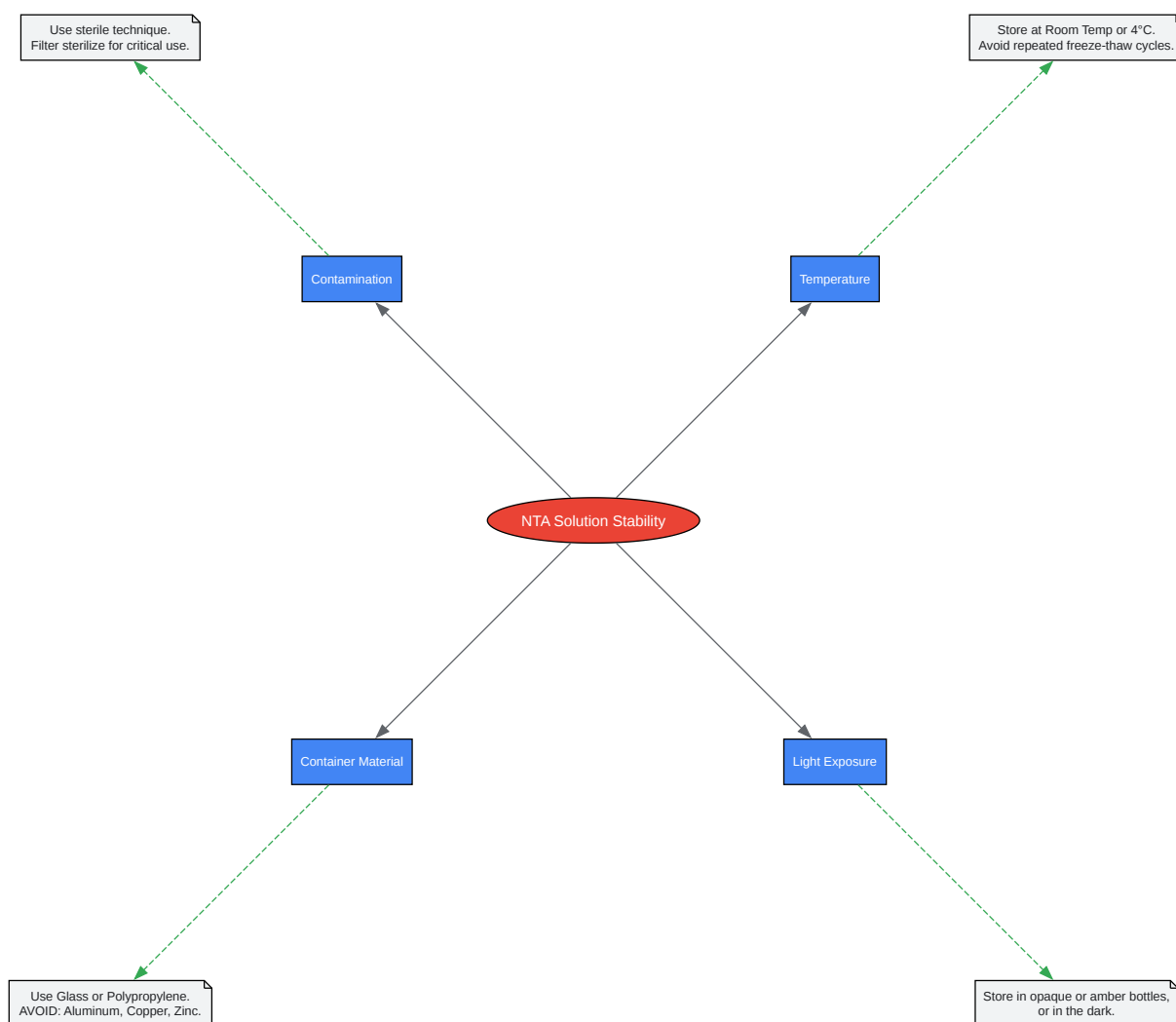
3.3 Step-by-Step Procedure

- **Calculate Mass:** To prepare 100 mL of a 0.5 M Trisodium NTA solution, weigh out 12.85 grams of the powder (MW = 257.08 g/mol).
- **Dissolution:** Add the weighed powder to a beaker containing a magnetic stir bar and approximately 80 mL of high-purity water.
- **Mix:** Place the beaker on a magnetic stirrer and stir until the powder is completely dissolved. The solution should be clear and colorless.[\[1\]](#)
- **Final Volume:** Quantitatively transfer the dissolved NTA solution to a 100 mL volumetric flask. Rinse the beaker with a small amount of water and add the rinsing to the flask to ensure a complete transfer. Carefully add water up to the 100 mL calibration mark.
- **pH Measurement:** Measure the pH of the solution. A 0.5 M solution will be strongly alkaline. For most applications, pH adjustment is not necessary. If a specific pH is required, adjust slowly using concentrated HCl or NaOH.
- **Sterilization:** For applications in cell culture or protein purification, sterilize the solution by passing it through a 0.22 μ m filter into a sterile container.[\[10\]](#)
- **Storage:** Aliquot the sterile solution into smaller, clearly labeled, sterile tubes or bottles. Store as recommended in Section 4.0.

Stability and Storage

Trisodium NTA solutions are chemically robust and stable under standard laboratory conditions. [\[3\]](#)[\[11\]](#)[\[12\]](#) However, proper storage is essential to maintain their integrity and prevent contamination.

4.1 Factors Affecting Stability



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Caption: Key factors influencing the stability of NTA stock solutions.

4.2 Recommended Storage Conditions

To ensure long-term stability, Trisodium NTA solutions should be stored according to the following guidelines.

Parameter	Recommendation	Rationale
Temperature	Store at room temperature (15-25°C) or refrigerated (2-8°C).	NTA is thermally stable, but refrigeration can slow potential microbial growth in non-sterile solutions. [3] [12]
Container	Tightly sealed glass or polypropylene bottles.	Prevents evaporation and contamination. Do not use aluminum, copper, nickel, or zinc containers as NTA can chelate these metals. [13]
Light	Store in the dark or in an amber bottle.	While NTA is not highly light-sensitive, this is a general best practice for chemical reagents.
Handling	Use sterile techniques when handling to prevent microbial contamination.	Contamination can alter the pH and integrity of the solution.

Protocol for Stability Assessment

This protocol provides a framework for validating the stability of a prepared NTA stock solution over time and under different storage conditions.

5.1 Experimental Design

- **Preparation:** Prepare a single, large batch of 0.5 M NTA stock solution following the protocol in Section 3.0.
- **Aliquoting:** Distribute the solution into multiple, identical, sterile tubes for each test condition to avoid repeated sampling from the same stock.

- Storage Conditions: Store the aliquots under a matrix of conditions. For example:
 - Refrigerated (4°C), protected from light.
 - Room Temperature (~22°C), protected from light.
 - Room Temperature (~22°C), exposed to ambient light.
 - Elevated Temperature (37°C), protected from light (accelerated stability).
- Time Points: Designate specific time points for analysis (e.g., T=0, 1 week, 1 month, 3 months, 6 months, 1 year).
- Analysis: At each time point, retrieve one aliquot from each condition and perform the following analyses.

5.2 Analytical Methods

- Visual Inspection: Check for any changes in color, clarity, or the presence of precipitate.
- pH Measurement: Measure the pH to detect any significant drift from the initial value.
- Concentration Assay (Titration): The concentration of NTA can be determined by complexometric titration.
 - Principle: A known concentration of a metal salt solution (e.g., zinc sulfate, ZnSO_4) is titrated against the NTA solution using a metal indicator (e.g., Eriochrome Black T). The endpoint is observed by a distinct color change when all NTA has been complexed by the metal ions.
 - Procedure: a. Pipette a precise volume of the NTA stock solution into an Erlenmeyer flask. b. Add a pH 10 buffer (e.g., $\text{NH}_3/\text{NH}_4\text{Cl}$) to maintain the optimal pH for the indicator. c. Add a few drops of the indicator. d. Titrate with a standardized zinc sulfate solution until the endpoint color change is observed. e. Calculate the NTA concentration based on the stoichiometry of the NTA-zinc complex (1:1) and the volume of titrant used.
- Performance Test (Optional): Test the functionality of the aged NTA solution in its intended application, such as its ability to chelate metal ions in a specific buffer or its performance in

an IMAC purification.

5.3 Data Summary

The results of the stability study should be compiled to determine the solution's shelf-life. A solution is typically considered stable if key parameters remain within an acceptable range (e.g., $\pm 5\%$) of the initial values.

Storage Condition	Time Point	Appearance	pH	Concentration (% of Initial)
4°C, Dark	0	Clear, Colorless	11.1	100%
1 Month	Clear, Colorless	11.1	100.2%	
6 Months	Clear, Colorless	11.0	99.8%	
RT, Dark	0	Clear, Colorless	11.1	100%
1 Month	Clear, Colorless	11.1	99.9%	
6 Months	Clear, Colorless	11.0	99.5%	
37°C, Dark	0	Clear, Colorless	11.1	100%
1 Month	Clear, Colorless	10.9	98.8%	
6 Months	Faint Yellow	10.7	96.5%	

Safety Precautions

While Trisodium NTA is not acutely toxic, standard laboratory safety practices should be followed.^[2]

- Wear personal protective equipment (PPE), including safety glasses and gloves, when handling the powder and solutions.
- Avoid inhalation of the powder by handling it in a well-ventilated area or a chemical fume hood.^{[2][14]}
- Consult the Safety Data Sheet (SDS) for comprehensive safety information.^{[11][13][14]}

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